

# An In-depth Technical Guide to Bromoethanold4: Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage procedures for **Bromoethanol-d4** (CAS No. 81764-55-8), a deuterated analog of 2-Bromoethanol. Due to its toxicity and hazardous nature, strict adherence to the protocols outlined in this document is imperative to ensure personnel safety and maintain experimental integrity.

#### **Hazard Identification and Classification**

**Bromoethanol-d4** is classified as a highly toxic and corrosive substance. Exposure through oral, dermal, or inhalation routes can be fatal or cause severe health effects.[1][2][3][4] It is crucial to understand its hazards before handling.

1.1 GHS Classification The Globally Harmonized System (GHS) classification for **Bromoethanol-d4** is summarized below.



| Hazard Class                  | Category                             |
|-------------------------------|--------------------------------------|
| Acute Toxicity, Oral          | Category 2 / Category 3              |
| Acute Toxicity, Dermal        | Category 1 / Category 2 / Category 3 |
| Acute Toxicity, Inhalation    | Category 1 / Category 3              |
| Skin Corrosion/Irritation     | Category 1B                          |
| Serious Eye Damage/Irritation | Category 1                           |
| Carcinogenicity               | Category 2                           |

Note: Classification categories may vary slightly between suppliers, but all indicate high toxicity and corrosivity.[1][5]

- 1.2 Hazard Statements (H-Statements)
- H300 / H301: Fatal or toxic if swallowed.[2][3]
- H310 / H311: Fatal or toxic in contact with skin.[2][3]
- H314: Causes severe skin burns and eye damage.[1][2]
- H330 / H331: Fatal or toxic if inhaled.[3][4]
- H351: Suspected of causing cancer.[2][5]
- 1.3 Signal Word: Danger[1]
- 1.4 Hazard Pictograms
- Skull and Crossbones (Acute Toxicity Fatal or Toxic)
- Corrosion (Skin Corrosion, Serious Eye Damage)
- Health Hazard (Carcinogenicity)

# **Physical and Chemical Properties**



Understanding the physical and chemical properties of **Bromoethanol-d4** is essential for safe handling and storage.

| Property          | Value  |
|-------------------|--|
| CAS Number        | 81764-55-8[6]  |
| Molecular Formula | C <sub>2</sub> HD <sub>4</sub> BrO or BrCD <sub>2</sub> CD <sub>2</sub> OH[6][7] |
| Molecular Weight  | 128.99 g/mol [2][5][6]   |
| Appearance        | Clear Colourless to Yellow Oil/Liquid[1][8]                                      |
| Density           | 1.819 g/mL at 25 °C[9]   |
| Boiling Point     | 56-57 °C at 20-27 hPa (mmHg)[5][9]   |
| Flash Point       | 110-113 °C (230-235.4 °F) - closed cup   |
| Water Solubility  | Soluble[1]   |
| Refractive Index  | n20/D 1.493  |

# Safe Handling and Personal Protective Equipment (PPE)

Due to its high toxicity and corrosivity, stringent handling procedures and appropriate PPE are mandatory.

#### 3.1 Engineering Controls

- All work with Bromoethanol-d4 must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[1]
- Provide appropriate exhaust ventilation.[1]
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[10]



# 3.2 Personal Protective Equipment (PPE) A comprehensive PPE protocol must be followed at all times.

| PPE Type               | Specification  |
|------------------------|--|
| Hand Protection        | Handle with chemical-resistant gloves (e.g., nitrile, neoprene). Dispose of contaminated gloves after use in accordance with good laboratory practices.[1]   |
| Eye/Face Protection    | Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards and a face shield.[1]  |
| Skin/Body Protection   | Wear impervious clothing, such as a chemically resistant lab coat, apron, and closed-toe shoes.  The type of protective equipment must be selected based on the concentration and amount of the substance handled.[1]  |
| Respiratory Protection | If risk assessment indicates air-purifying respirators are necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[1] For higher exposures, a full-face supplied-air respirator may be required.[1] |

#### 3.3 General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mist.[1]
- Wash hands thoroughly after handling.[11]
- Do not eat, drink, or smoke in the work area.[3][12]
- Take off contaminated clothing and wash it before reuse.[4][12]



# **Storage Procedures**

Proper storage is critical to prevent degradation, reaction, and accidental exposure.

| Storage Condition | Requirement   |
|-------------------|---|
| Temperature       | Store in a refrigerator at 2-8°C (36-46°F).[6][7]                                     |
| Atmosphere        | Store under an inert atmosphere if possible.[12] Protect from moisture.[1]            |
| Light             | Protect from light.[7]  |
| Container         | Keep container tightly closed in a dry, cool, and well-ventilated place.[3][11][12]   |
| Security          | Store locked up.[3][11][12]   |
| Compatibility     | Store separately from oxidants, acids, and food additives.[13]                        |
| Storage Class     | 6.1A - Combustible, acutely toxic (Category 1 and 2), very toxic hazardous materials. |

# **Emergency and First Aid Procedures**

Immediate and appropriate action is critical in the event of exposure or a spill.

#### 5.1 First Aid Measures



| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Move the person to fresh air immediately. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[1][5][14]   |
| Skin Contact   | Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][5][14]   |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][5]  |

General Advice: Show the Safety Data Sheet (SDS) to the medical professional in attendance. [1][5]

#### 5.2 Accidental Release and Firefighting

- Spill Response: Evacuate personnel to a safe area. Wear full PPE, including respiratory protection.[5] Prevent further leakage if safe to do so. Do not let the product enter drains.[5] Soak up the spill with an inert absorbent material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal as hazardous waste.[1]
- Firefighting: The substance is not considered flammable but may burn.[1] Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[1]
   Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[1]
   Under fire conditions, hazardous decomposition products like carbon oxides and hydrogen bromide gas can be formed.[1]



## **Toxicological Information and Experimental Data**

The toxicological data for **Bromoethanol-d4** is primarily derived from studies on its non-deuterated analog, 2-Bromoethanol, and is presented in Safety Data Sheets. Detailed experimental protocols are not publicly available; the information represents the conclusions of standardized toxicological assessments.

6.1 Acute Toxicity **Bromoethanol-d4** is acutely toxic via all routes of exposure. It can cause severe irritation and burns to the skin, eyes, and respiratory tract.[1][13] Symptoms of poisoning include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.[13]

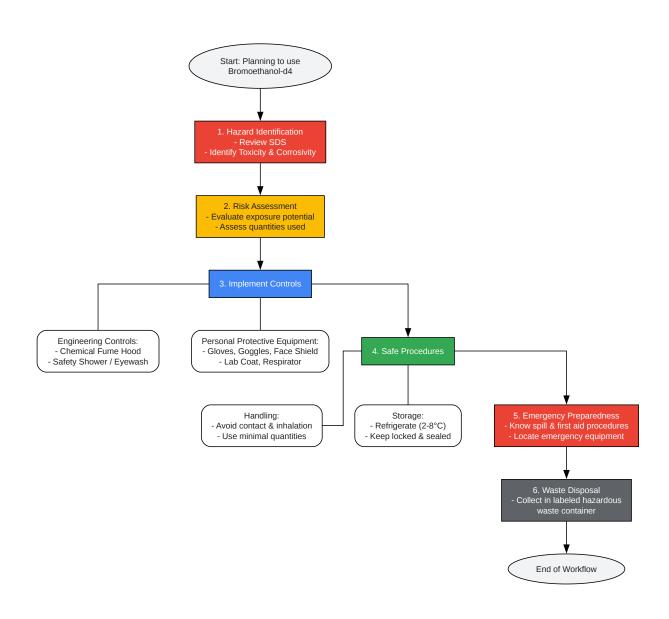
6.2 Carcinogenicity This substance is suspected of causing cancer.[2][5]

- Mouse Oral: Studies have identified it as an equivocal tumorigenic agent by RTECS criteria, with tumors observed in the gastrointestinal tract.[1]
- Mouse Intraperitoneal: Classified as a neoplastic agent by RTECS criteria, with tumors observed in the lungs or thorax.[1]
- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]

### **Logical Workflow for Safe Handling**

The following diagram illustrates the essential logical steps for ensuring safety when working with **Bromoethanol-d4**.





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Caption: Logical workflow for the safe handling of Bromoethanol-d4.



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